"UR-144 N-(5-Hydroxypentyl)-d5" certified reference material

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Compound of Interest

Compound Name:	*UR-144 N-(5-Hydroxypentyl)-d5*
Cat. No.:	*B1152626*

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Technical Application Note: UR-144 N-(5-Hydroxypentyl)-d5

High-Precision Quantification of Synthetic Cannabinoid Metabolites in Human Urine

Executive Summary & Scope

This technical guide outlines the validated protocol for the quantification of UR-144 N-(5-hydroxypentyl) metabolite in biological matrices using Isotope Dilution Mass Spectrometry (IDMS).

UR-144 is a third-generation synthetic cannabinoid (indol-3-yl-cycloalkyl ketone). Due to rapid and extensive biotransformation, the parent compound is rarely detectable in urine. The N-(5-hydroxypentyl) derivative is a primary Phase I metabolite and the definitive marker for consumption. This protocol utilizes the deuterated (d5) analog as an Internal Standard (IS) to correct for matrix-induced ionization suppression and extraction variability, ensuring forensic defensibility.

Material Specifications: The CRM

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The reliability of this protocol hinges on the quality of the Certified Reference Material (CRM).

Property	Specification
Compound Name	UR-144 N-(5-hydroxypentyl) metabolite-d5
IUPAC Name	-methanone
Molecular Formula	
Molecular Weight	332.5 g/mol
Isotopic Purity	99% deuterated forms (d1-d5)
Storage	-20°C (Acetonitrile solution)
Function	Internal Standard (IS) for LC-MS/MS or GC-MS

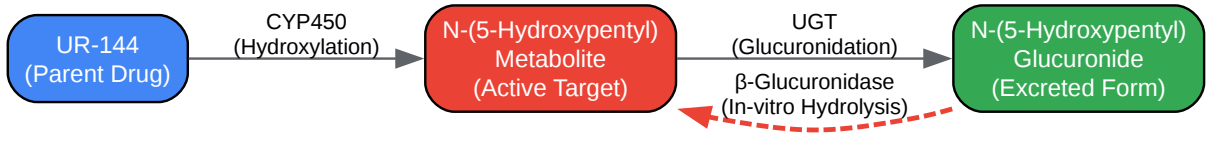
Critical Handling Note: Allow the ampoule to equilibrate to room temperature before opening to prevent condensation and concentration errors.

Metabolic Context & Mechanism

Understanding the metabolic pathway is crucial for selecting the correct hydrolysis enzymes. UR-144 undergoes hydroxylation at the N-pentyl chain (positions 4 and 5) followed by extensive glucuronidation.

Diagram 1: UR-144 Metabolic Pathway

This diagram illustrates the biotransformation requiring enzymatic hydrolysis prior to analysis.



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Caption: Phase I hydroxylation followed by Phase II glucuronidation. Red dashed line indicates the critical hydrolysis step required in the lab.

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Analytical Protocol

Reagents and Equipment

- Internal Standard: **UR-144 N-(5-hydroxypentyl)-d5** (100 ng/mL working solution in MeOH).
- Enzyme:

  -Glucuronidase (Type H-1 from Helix pomatia or recombinant E. coli).
- Buffer: 0.1 M Acetate buffer (pH 5.0).
- Extraction: Solid Phase Extraction (SPE) cartridges (Polymeric Strong Cation Exchange).

Sample Preparation (Urine)

Rationale: Direct injection is not recommended due to the high lipophilicity of synthetic cannabinoids and the need to cleave glucuronide conjugates.

- Aliquot: Transfer 200 µL of urine into a glass tube.
- Spike IS: Add 20 µL of **UR-144 N-(5-hydroxypentyl)-d5** working solution.
- Hydrolysis: Add 200 µL of

  -glucuronidase/acetate buffer mix.
  - Incubation: 60°C for 60 minutes (or according to enzyme specific activity).
  - Check: Ensure pH is ~5.0 for optimal enzyme activity.
- Quench: Add 200 µL cold acetonitrile to stop the reaction and precipitate proteins. Centrifuge at 10,000 rpm for 5 min.
- Dilution: Dilute supernatant with 2 mL deionized water (to lower organic content for SPE loading).
- SPE Loading: Load sample onto pre-conditioned SPE cartridge.
  - Wash 1: Deionized water.

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- Wash 2: 0.1 M Acetic acid.
- Wash 3: Methanol (50%).

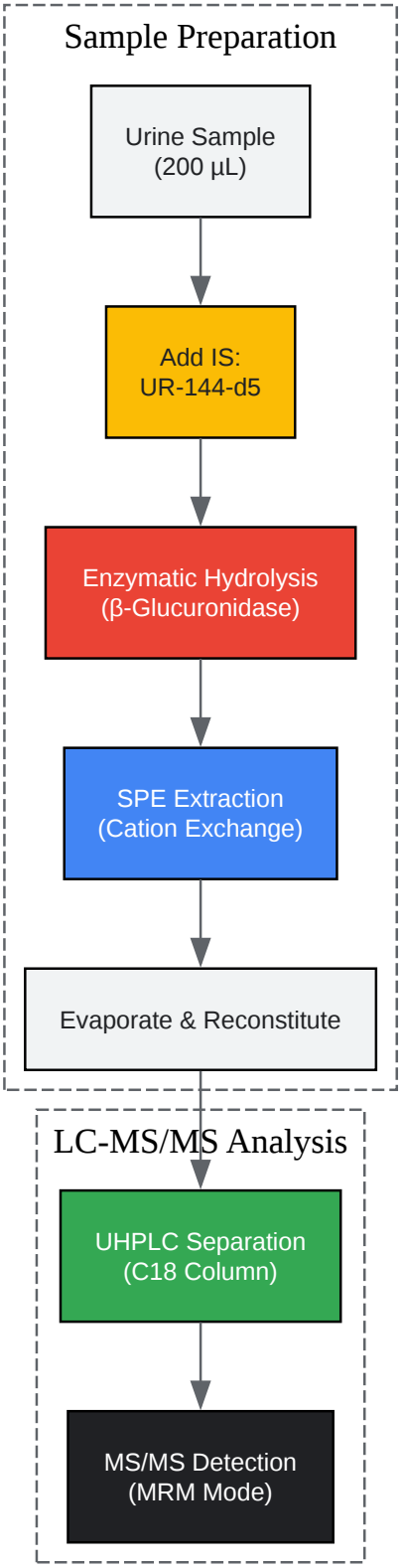
- Elution: Elute with 2 mL Ethyl Acetate:Ammonium Hydroxide (98:2).
- Reconstitution: Evaporate to dryness under nitrogen (

  °C). Reconstitute in 100 µL Mobile Phase Initial Conditions (50:50 A:B).

Diagram 2: Experimental Workflow

Visualizing the critical path from sample to data.

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Caption: Step-by-step extraction workflow emphasizing the early addition of the d5-Internal Standard.

LC-MS/MS Instrumentation Parameters

Liquid Chromatography:

- Column: C18 Reverse Phase (e.g., 2.1 x 100 mm, 1.8 µm).
- Mobile Phase A: 0.1% Formic Acid in Water (or 5mM Ammonium Formate).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Flow Rate: 0.4 mL/min.
- Gradient:
  - 0-1 min: 30% B
  - 1-6 min: Ramp to 95% B
  - 6-7 min: Hold 95% B
  - 7.1 min: Re-equilibrate 30% B.

Mass Spectrometry (ESI+):

- Ionization: Electrospray Positive (ESI+).
- Source Temp: 500°C.
- Capillary Voltage: 3.5 kV.

MRM Transitions (Quantification Table)

The d5-IS provides a mass shift of +5 Da. The primary fragment (tetramethylcyclopropyl ring) remains unlabeled in some fragmentation pathways, but the parent mass shift allows differentiation.

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Analyte	Precursor Ion ( )	Product Ion 1 (Quant)	Product Ion 2 (Qual)	Collision Energy (eV)
UR-144 N-(5-OH)	328.2	144.1	125.1	25 / 35
UR-144 N-(5-OH)-d5	333.2	144.1	125.1	25 / 35

Note: The product ion 144.1 corresponds to the tetramethylcyclopropyl moiety, which is common to this class. The d5 label is on the pentyl chain, so the ring fragment mass is unchanged, but the precursor is distinct.

Validation & Quality Assurance

To ensure Trustworthiness and Self-Validation, the following criteria must be met:

- Cross-Signal Correction: The area ratio of the Analyte/Internal Standard is plotted against concentration. The d5 IS corrects for signal suppression (matrix effect) because it co-elutes exactly with the analyte but is spectrally distinct.
- Linearity:

  over the range of 1 ng/mL to 100 ng/mL.
- Ion Ratio: The ratio of Quant/Qual ions for the analyte in unknown samples must match the calibrator within ±20%.
- Retention Time: Analyte RT must be within ±0.05 min of the d5-IS RT.

Troubleshooting Common Pitfalls

- Isobaric Interference: XLR-11 is the fluorinated analog of UR-144. Its N-(5-hydroxypentyl) metabolite is isobaric with UR-144 N-pentanoic acid metabolite, but distinct from UR-144 N-(5-hydroxypentyl). Ensure chromatographic separation between acid and hydroxy metabolites.

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- Incomplete Hydrolysis: If IS recovery is high but analyte recovery is low in positive controls, check

  -glucuronidase activity. Synthetic cannabinoid glucuronides are resistant to mild hydrolysis; ensure 60°C incubation.

References

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